

# An In-depth Technical Guide to 5-Amino-3-methylpyridine-2-carbonitrile

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## Compound of Interest

Compound Name: 5-Amino-3-methylpyridine-2-carbonitrile

Cat. No.: B1288888

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological activities of **5-Amino-3-methylpyridine-2-carbonitrile**. The information is intended to support research and development efforts in medicinal chemistry and drug discovery.

## Core Physicochemical Properties

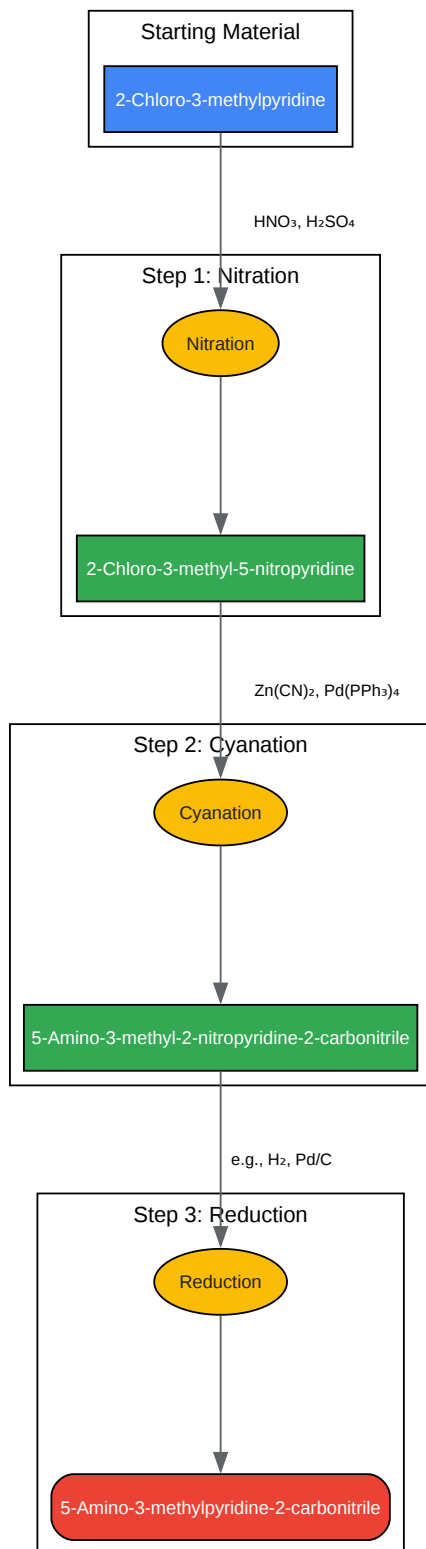
Quantitative data for **5-Amino-3-methylpyridine-2-carbonitrile** and its isomers are summarized below. While experimental data for the target compound is limited, predicted values and data from structurally similar molecules offer valuable insights.

Property	5-Amino-3-methylpyridine-2-carbonitrile	2-Amino-3-methyl-5-cyanopyridine	6-Amino-2-methylpyridine-3-carbonitrile	3-Amino-2-cyano-5-methylpyridine
Molecular Formula	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub>	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub>	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub>	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub>
Molecular Weight	133.15 g/mol	133.15 g/mol	133.15 g/mol	133.15 g/mol
Melting Point (°C)	No data available	196 - 204	160.0 - 170.0	154
Boiling Point (°C)	370.3 ± 42.0 (Predicted)	No data available	No data available	No data available
pKa	0.91 ± 0.20 (Predicted)	No data available	No data available	No data available
logP	No data available	No data available	No data available	No data available
Solubility	No data available	No data available	No data available	No data available

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-Amino-3-methylpyridine-2-carbonitrile** is not readily available in the reviewed literature, a general pathway can be inferred from the synthesis of related compounds. A potential synthetic route, adapted from analogous preparations, is outlined below.

## Potential Synthesis Workflow for 5-Amino-3-methylpyridine-2-carbonitrile

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Caption: A potential multi-step synthesis workflow for **5-Amino-3-methylpyridine-2-carbonitrile**.

## Detailed Methodologies (Adapted from Analogous Syntheses)

### Step 1: Nitration of 2-Chloro-3-methylpyridine

- Apparatus: A three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer.
- Procedure: a. To the flask, add concentrated sulfuric acid (5-10 molar equivalents relative to the starting material). b. Cool the acid to 0-5 °C in an ice-salt bath. c. Slowly add 2-chloro-3-methylpyridine (1.0 eq.) to the stirred sulfuric acid, maintaining the temperature below 10 °C. d. Prepare a nitrating mixture by slowly adding concentrated nitric acid (1.1-1.2 eq.) to concentrated sulfuric acid (2-3 eq.) in a separate flask, pre-cooled to 0 °C. e. Add the nitrating mixture dropwise to the solution
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